

Long-Term Stability of DTS(FBTTh2)2 Devices: A Comparative Guide

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Compound of Interest

Compound Name: DTS(FBTTh2)2

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The long-term stability of organic photovoltaic (OPV) devices is a critical factor for their commercial viability and research applicability. This guide provides a comparative analysis of the long-term stability of devices based on the small molecule donor **DTS(FBTTh2)2** against other commonly used organic semiconductor materials. The information is compiled from various studies to offer a comprehensive overview supported by experimental data and detailed protocols.

Executive Summary

DTS(FBTTh2)2-based organic solar cells exhibit promising thermal stability, in some cases showing less sensitivity to processing conditions compared to other bulk heterojunction (BHJ) systems. However, like other organic materials, they are susceptible to degradation under ambient conditions, particularly from oxygen and moisture, and under continuous illumination. The choice of acceptor material and interfacial layers plays a crucial role in the overall long-term stability of the device. Comparisons with other prominent organic semiconductors such as PTB7, PTB7-Th, and P3HT reveal that the relative stability is highly dependent on the specific stress conditions and device architecture.

Comparative Stability Data

The following tables summarize the long-term stability performance of **DTS(FBTTh2)2**-based devices in comparison to other organic photovoltaic materials under various stress conditions.

Table 1: Stability under Ambient Conditions

Active Layer	Test Conditions	Duration	Performance Metric	Remaining Performance (%)	Reference
p-DTS(FBTTh2)2:PC70BM	Ambient Air	500 hours	PCE	Degradation observed, specific % not stated	[1]
PTB7:PC70BM	Ambient Air	500 hours	PCE	Significant degradation observed, specific % not stated	[1]

Note: In a comparative study, it was observed that solar cells based on the small-molecule donor p-**DTS(FBTTh2)2** showed a notably reduced rate of degradation compared to those based on the polymer donor PTB7 under ambient conditions[\[1\]](#).

Table 2: Thermal Stability

Active Layer	Test Conditions	Duration	Performance Metric	Remaining Performance (%)	Reference
p-DTS(FBTTh2)2:ICBA	100-130°C Annealing	N/A	PCE	Almost unchanged	[2]
PTB7-Th:PC71BM	150°C Annealing	Not Specified	PCE	~70%	[3]
PTB7-Th:ITIC	150°C Annealing	Not Specified	PCE	~91%	[3]

Note: The p-DTS(FBTTh2)2:ICBA system is reported to be less sensitive to annealing temperatures between 100°C and 130°C. In contrast, PTB7-Th based devices show significant degradation at 150°C, with the stability being notably improved by replacing the fullerene acceptor with a non-fullerene acceptor[\[2\]](#)[\[3\]](#).

Table 3: Stability under Illumination

Active Layer	Test Conditions	Duration	Performance Metric	Remaining Performance (%)	Reference
p-DTS(FBTTh2)2:PC70BM	Not specified	28 hours	PCE	50%	[4]
P3HT:IDTBR	LED Light Exposure	2000 hours	PCE	97%	[4]
P3HT:PC70BM	LED Light Exposure	2000 hours	PCE	67%	[4]

Note: While specific long-term operational stability data for DTS(FBTTh2)2 under continuous illumination is limited in direct comparative studies, related non-fullerene systems have shown superior stability compared to fullerene-based counterparts[\[4\]](#).

Experimental Protocols

Detailed methodologies are crucial for reproducing and comparing stability studies. The following are outlines of standard experimental protocols used for testing the long-term stability of organic solar cells.

ISOS-D-1: Dark Storage under Ambient Conditions

This protocol assesses the intrinsic stability of the device in the absence of light-induced degradation.

- **Device Preparation:** Fabricate the organic solar cells with the desired architecture (e.g., ITO/PEDOT:PSS/Active Layer/Interlayer/Metal Electrode). Encapsulate the devices to prevent immediate degradation from atmospheric components.
- **Initial Characterization:** Measure the initial photovoltaic parameters (PCE, Voc, Jsc, FF) under standard test conditions (e.g., AM 1.5G, 100 mW/cm²).
- **Storage:** Store the devices in the dark in a controlled environment, typically at ambient temperature and humidity.
- **Periodic Testing:** At regular intervals (e.g., every 24, 48, 100 hours), measure the photovoltaic parameters under the same standard test conditions.
- **Data Analysis:** Plot the normalized photovoltaic parameters as a function of storage time to determine the device lifetime (e.g., T80, the time at which the PCE drops to 80% of its initial value).

ISOS-L-2: Light Soaking at Elevated Temperature

This accelerated aging test simulates operational conditions to assess the combined effects of light and heat.

- **Device Preparation and Initial Characterization:** As described in ISOS-D-1.
- **Stress Conditions:** Place the devices in a temperature-controlled chamber (e.g., at 65°C or 85°C) under continuous illumination from a light source simulating the solar spectrum (e.g., a

solar simulator or a white LED array). The light intensity is typically maintained at 1 sun (100 mW/cm²).

- **In-situ Monitoring (Optional):** If possible, monitor the device parameters continuously at the maximum power point (MPP).
- **Periodic Testing:** If in-situ monitoring is not available, periodically remove the devices from the stress chamber and measure their photovoltaic parameters at standard test conditions.
- **Data Analysis:** Plot the normalized photovoltaic parameters as a function of illumination time to evaluate the operational stability.

ISOS-D-3: Damp Heat Test

This protocol evaluates the device's resistance to a combination of high temperature and high humidity, which is a major cause of degradation.

- **Device Preparation and Initial Characterization:** As described in ISOS-D-1. Encapsulation quality is critical for this test.
- **Stress Conditions:** Place the encapsulated devices in a climatic chamber set to a high temperature and high relative humidity (e.g., 85°C and 85% RH).
- **Periodic Testing:** At defined intervals, remove the devices from the chamber, allow them to cool to ambient temperature, and measure their photovoltaic parameters.
- **Data Analysis:** Analyze the degradation of the photovoltaic parameters over time to assess the device's resilience to damp heat stress.

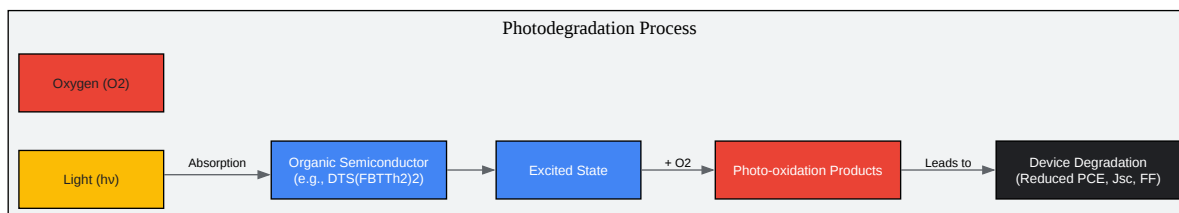
Degradation Pathways and Mechanisms

The degradation of organic solar cells is a complex process involving multiple chemical and physical pathways.

Photodegradation Pathway

Under illumination, especially in the presence of oxygen, the organic semiconductor materials can undergo photo-oxidation. This process can lead to the formation of trap states, disruption

of the π -conjugated system, and ultimately, a decrease in charge carrier mobility and an increase in recombination, leading to reduced device performance[4].

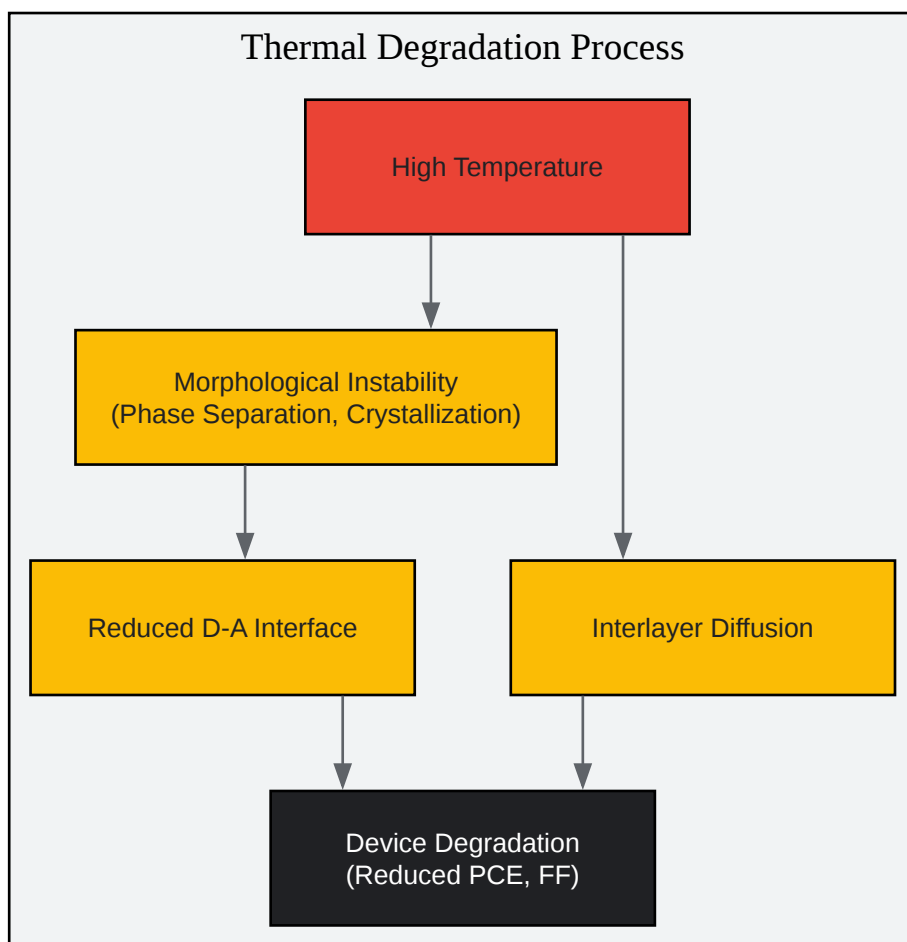


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Caption: Simplified photodegradation pathway in organic solar cells.

Thermal Degradation Pathway

High temperatures can induce morphological changes in the active layer, such as phase separation and crystallization of the donor or acceptor domains. This can lead to a decrease in the donor-acceptor interfacial area, hindering exciton dissociation and charge transport. Furthermore, thermal stress can accelerate the diffusion of materials from adjacent layers into the active layer, causing further degradation[3].

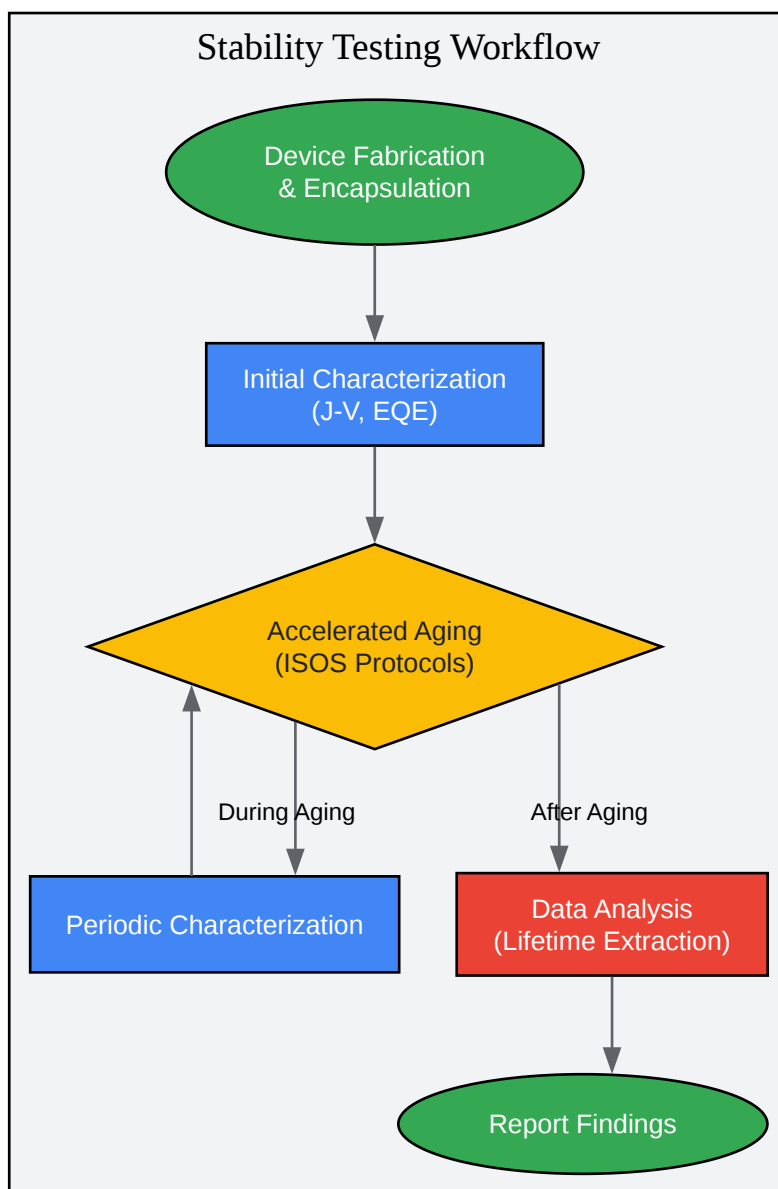


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Caption: Key thermal degradation mechanisms in organic solar cells.

Experimental Workflow for Stability Testing

A systematic workflow is essential for reliable and comparable stability testing of organic solar cell devices.



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Caption: General experimental workflow for long-term stability testing.

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